

Application Notes and Protocols for Studying Benzomalvin A Biosynthesis using FAC-MS

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Compound of Interest

Compound Name: *Benzomalvin A*

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Topic: Using Fluorescence-Activated Cell Sorting Mass Spectrometry (FAC-MS) to Study **Benzomalvin A** Biosynthesis

Audience: Researchers, scientists, and drug development professionals.

Introduction

Benzomalvin A is a fungally derived benzodiazepine specialized metabolite that acts as an inhibitor of the substance P receptor NK1.[1] Its biosynthesis is orchestrated by a three-gene nonribosomal peptide synthetase (NRPS) cluster in *Aspergillus terreus*. [1] Understanding the intricate enzymatic steps in its formation is crucial for potential bioengineering efforts and the discovery of novel therapeutic agents. This application note details the use of Fungal Artificial Chromosomes with Metabolomic Scoring (FAC-MS) to dissect the **Benzomalvin A** biosynthetic pathway. FAC-MS provides a powerful platform for the heterologous expression of large gene clusters and subsequent analysis of metabolite production at the single-cell level, enabling precise gene function annotation.[1]

Core Principles of FAC-MS in Benzomalvin A Biosynthesis Analysis

The FAC-MS workflow for studying **Benzomalvin A** biosynthesis involves several key stages:

- Fungal Artificial Chromosome (FAC) Library Construction: A library of large DNA fragments from *Aspergillus terreus* is created in a shuttle vector that can be maintained in both *E. coli* for genetic manipulation and an expression host like *Aspergillus nidulans*.[\[2\]](#)
- Heterologous Expression: The FAC containing the benzomalvin biosynthetic gene cluster is transformed into a suitable fungal host, such as *Aspergillus nidulans*, for expression.[\[1\]](#)
- Genetic Manipulation: Specific genes or domains within the biosynthetic gene cluster are deleted or modified using techniques like Red/ET recombineering in *E. coli*.[\[1\]](#)
- Fluorescence-Activated Cell Sorting (FACS): Fungal protoplasts or spores expressing the gene cluster are sorted based on specific fluorescent markers, allowing for the isolation of a homogenous population of cells.
- Mass Spectrometry (MS) Analysis: The sorted cell populations are analyzed by high-resolution mass spectrometry to detect and quantify the production of **Benzomalvin A** and its biosynthetic intermediates.[\[1\]](#)

Data Presentation: Quantitative Analysis of Benzomalvin A and Precursors

The relative abundances of **Benzomalvin A/D**, its macrocyclic precursor, and the linear tripeptide precursor were determined by LC-MS in strains expressing the wild-type benzomalvin gene cluster (AtFAC9J20) and strains with deletions in the benY-C (AtFAC9J20- Δ benY-C) and benZ-C2 (AtFAC9J20- Δ benZ-C2) domains. The data, adapted from Clevenger et al. (2018), is summarized below.[\[1\]](#)

Metabolite	AtFAC9J20 (Wild-Type) Relative Abundance	AtFAC9J20-ΔbenY-C Relative Abundance	AtFAC9J20-ΔbenZ-C2 Relative Abundance
Benzomalvin A/D	1.00 ± 0.15	0.25 ± 0.05	Not Detected
Macrocyclic Precursor	0.80 ± 0.12	0.15 ± 0.03	Not Detected
Linear Tripeptide Precursor	0.10 ± 0.02	0.05 ± 0.01	Not Detected

Experimental Protocols

Protocol 1: Fungal Artificial Chromosome (FAC) Construction for Benzomalvin A Gene Cluster Expression

This protocol outlines the general steps for constructing a Fungal Artificial Chromosome containing the benzomalvin biosynthetic gene cluster.

Materials:

- *Aspergillus terreus* (ATCC 20542) genomic DNA
- pSMART BAC vector
- AMA1 DNA fragment
- Restriction enzymes and T4 DNA ligase
- *E. coli* competent cells (e.g., DH10B)
- Appropriate antibiotics for selection

Methodology:

- Vector Modification: Modify the pSMART BAC vector to include the AMA1 autonomously replicating sequence, creating a shuttle vector capable of replication in both *E. coli* and

Aspergillus.[2]

- Genomic DNA Preparation: Isolate high-molecular-weight genomic DNA from *Aspergillus terreus*.
- Library Construction: Perform random shearing of the genomic DNA and ligate fragments of the desired size range (e.g., 80-120 kb) into the prepared shuttle vector.
- Transformation into *E. coli*: Transform the ligation mixture into electrocompetent *E. coli* cells and select for colonies containing the FAC library on appropriate antibiotic-containing medium.
- Screening for the Benzomalvin Gene Cluster: Screen the FAC library using PCR with primers specific for the *benX*, *benY*, and *benZ* genes to identify clones containing the complete benzomalvin biosynthetic gene cluster.

Protocol 2: Gene/Domain Deletion in the Benzomalvin Biosynthetic Gene Cluster

This protocol describes the deletion of a specific domain within the benzomalvin gene cluster using Red/ET recombineering.

Materials:

- *E. coli* strain SW102 containing the target FAC
- PCR primers with homology arms flanking the target domain
- Kanamycin resistance cassette
- Arabinose for induction of recombinase activity

Methodology:

- Prepare Electrocompetent Cells: Grow the *E. coli* strain harboring the benzomalvin FAC and induce the expression of the Red/ET recombination proteins with arabinose. Prepare electrocompetent cells from this culture.[1]

- **Generate Targeting Cassette:** Amplify a selection marker (e.g., kanamycin resistance) using PCR primers that have 50 bp extensions homologous to the regions flanking the domain to be deleted (e.g., benY-C).[\[1\]](#)
- **Electroporation:** Electroporate the purified PCR product into the prepared electrocompetent cells.
- **Selection and Verification:** Plate the transformed cells on a medium containing the appropriate antibiotic to select for successful recombinants. Verify the correct deletion by PCR and restriction digestion analysis of the modified FAC DNA.[\[1\]](#)

Protocol 3: Fungal Transformation and Culture

Materials:

- *Aspergillus nidulans* protoplasts
- Modified FAC DNA
- Protoplast transformation buffer
- Appropriate selection medium (e.g., containing pyrithiamine for ptrA selection)
- Minimal medium for fungal culture

Methodology:

- **Protoplast Preparation:** Prepare protoplasts from a suitable *Aspergillus nidulans* recipient strain.
- **Transformation:** Transform the purified FAC DNA (both wild-type and deletion constructs) into the *A. nidulans* protoplasts using a standard polyethylene glycol (PEG)-mediated method.
- **Selection:** Plate the transformed protoplasts on a selective medium to isolate successful transformants.
- **Cultivation for Metabolite Analysis:** Inoculate the confirmed transformants into a suitable liquid or solid minimal medium and incubate for a period sufficient for secondary metabolite

production (e.g., 5-7 days).

Protocol 4: FAC-MS Analysis of Benzomalvin A Production

Materials:

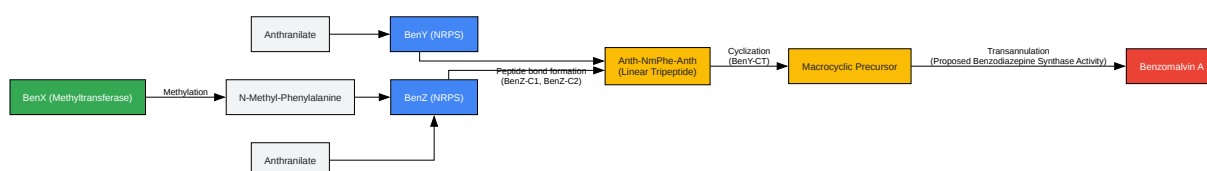
- Fungal cultures
- Enzymes for protoplast formation (e.g., lysing enzymes from *Trichoderma harzianum*)
- Fluorescent stain (optional, if a fluorescent reporter is not integrated into the FAC)
- FACS instrument
- Solvents for metabolite extraction (e.g., ethyl acetate, methanol)
- LC-MS/MS system

Methodology:

- Sample Preparation: Harvest fungal mycelia and generate protoplasts by enzymatic digestion.
- Fluorescence Labeling (if necessary): If no fluorescent reporter is used, label the protoplasts with a suitable fluorescent dye.
- FACS: Sort the fluorescently labeled protoplasts using a FACS instrument to collect a pure population of cells expressing the benzomalvin gene cluster.
- Metabolite Extraction: Extract the metabolites from the sorted cells using an appropriate organic solvent. Dry the extract and resuspend it in a solvent compatible with LC-MS analysis.^[1]
- LC-MS/MS Analysis: Analyze the extracted metabolites using a high-resolution mass spectrometer coupled with liquid chromatography.
 - Column: Phenomenex Luna C-18(2) reverse phase column (2 mm × 150 mm, 3 μm).^[1]

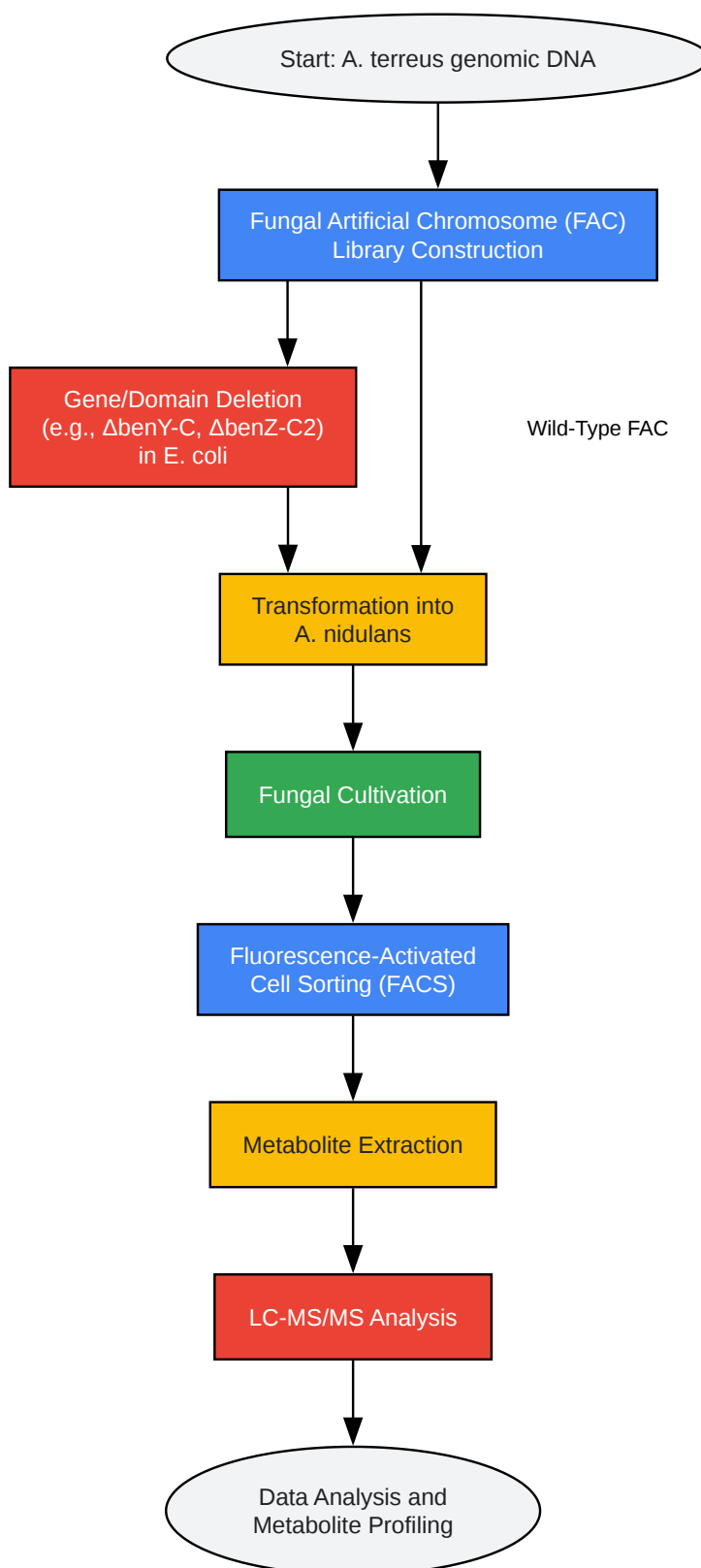
- Mobile Phase A: Water with 0.1% formic acid.[1]
- Mobile Phase B: Acetonitrile with 0.1% formic acid.[1]
- Gradient: 2% B to 70% B over 35 minutes, then to 98% B.[1]
- Flow Rate: 200 μ L/min.[1]
- Mass Spectrometer: Q-Exactive mass spectrometer in positive ion mode.[1]
- Scan Range: m/z 150–2000.[1]
- Data Analysis: Integrate the peak areas for **Benzomalvin A** (and its isomers) and biosynthetic intermediates. Normalize the peak areas to the total ion current for relative quantification.[1]

Visualizations



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Caption: Proposed biosynthetic pathway of **Benzomalvin A**.



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Caption: Experimental workflow for FAC-MS analysis.

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References

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